

# An In-depth Technical Guide to Ethenyltriethylsilane (CAS 1112-54-5)

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## Compound of Interest

Compound Name: Triethylvinylsilane

Cat. No.: B072259

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## Abstract

Ethenyltriethylsilane, also known as **Triethylvinylsilane**, is an organosilicon compound with the CAS number 1112-54-5. It is a versatile chemical intermediate widely utilized in organic synthesis and materials science. This technical guide provides a comprehensive overview of its physical and chemical properties, generalized experimental protocols for their determination, and a representative experimental workflow for its application in chemical synthesis.

## Chemical Identity and Structure

Identifier	Value
CAS Number	1112-54-5
Common Names	Ethenyltriethylsilane, Triethylvinylsilane
Molecular Formula	C <sub>8</sub> H <sub>18</sub> Si
Molecular Weight	142.32 g/mol
SMILES	C=C--INVALID-LINK--(CC)CC
InChI Key	HBWGDHDXAMFADB-UHFFFAOYSA-N

## Physical and Chemical Properties

Ethenyltriethylsilane is a colorless liquid with a characteristic odor. It is a flammable liquid and should be handled with appropriate safety precautions. The key physical and chemical properties are summarized in the table below.

Property	Value
Appearance	Colorless liquid
Boiling Point	146-147 °C
Density	0.771 g/mL at 25 °C
Refractive Index	1.434 (n <sub>20</sub> /D)
Flash Point	25 °C (77 °F)
Solubility	Insoluble in water, soluble in organic solvents.

## Experimental Protocols

The following sections describe generalized experimental protocols for the determination of key physical properties of liquid organosilicon compounds like Ethenyltriethylsilane. These are based on standard testing methods.

### Determination of Boiling Point

The boiling point of Ethenyltriethylsilane can be determined using a method analogous to ASTM D1078.<sup>[1][2][3][4]</sup> This standard test method is designed for determining the distillation range of volatile organic liquids.

Methodology:

- A sample of the liquid is placed in a distillation flask.
- The flask is heated, and the vapor is allowed to pass through a condenser.
- The temperature at which the first drop of condensate falls from the condenser is recorded as the initial boiling point.

- The temperature is monitored throughout the distillation process to determine the boiling range.
- For a pure compound like Ethenyltriethylsilane, a sharp boiling point is expected.

## Determination of Density

The density of Ethenyltriethylsilane can be measured using a digital density meter, following a procedure similar to ASTM D4052.<sup>[5][6][7][8][9][10]</sup> This method is suitable for petroleum distillates and other liquid chemicals.

Methodology:

- A small, precise volume of the liquid sample is introduced into an oscillating U-tube.
- The instrument measures the change in the oscillation frequency of the U-tube caused by the mass of the sample.
- This frequency change is then used, in conjunction with calibration data, to calculate the density of the liquid at a specific temperature.

## Determination of Refractive Index

The refractive index of Ethenyltriethylsilane can be determined using an Abbe refractometer, with a methodology based on ASTM D1218.<sup>[11][12][13][14][15]</sup> This standard test method is designed for hydrocarbon liquids.

Methodology:

- A small drop of the liquid sample is placed on the prism of the refractometer.
- The instrument's light source is passed through the sample.
- The operator adjusts the instrument to bring a dividing line between light and dark fields into sharp focus at the crosshairs of the eyepiece.
- The refractive index is then read directly from the instrument's scale.

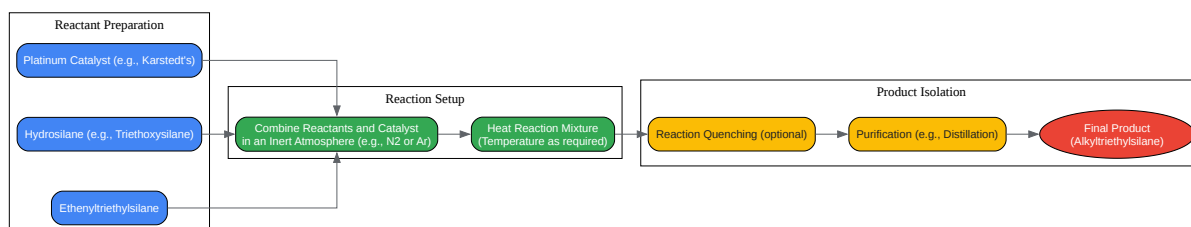
- The temperature of the sample must be carefully controlled and recorded, as the refractive index is temperature-dependent.

## Reactivity and Applications

Ethenyltriethylsilane is a valuable building block in organic synthesis, primarily due to the reactivity of its vinyl group. It readily participates in hydrosilylation and polymerization reactions.

## Hydrosilylation Reactions

Hydrosilylation is a key application of Ethenyltriethylsilane, where a silicon-hydride bond is added across the carbon-carbon double bond of the vinyl group. This reaction is typically catalyzed by platinum complexes, such as Karstedt's catalyst. The general scheme for this reaction can be visualized as an experimental workflow.



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Caption: A generalized workflow for the platinum-catalyzed hydrosilylation of Ethenyltriethylsilane.

## Safety and Handling

Ethenyltriethylsilane is a flammable liquid and should be handled in a well-ventilated area, away from sources of ignition. It is advisable to wear appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat. For detailed safety information, please refer to the Safety Data Sheet (SDS) provided by the supplier.

## Conclusion

Ethenyltriethylsilane (CAS 1112-54-5) is a significant organosilicon compound with well-defined physical and chemical properties. Its primary utility lies in its application as a monomer in polymerization and as a substrate in hydrosilylation reactions, making it a valuable tool for chemists in both academic and industrial research. The standardized methods for determining its physical properties ensure consistent quality control and reliable data for research and development.

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## References

- 1. petrolube.com [petrolube.com]
- 2. store.astm.org [store.astm.org]
- 3. store.astm.org [store.astm.org]
- 4. Federal & State Regulations | ASTM D1078 Standard test method for distillation range of volatile organic liquids | J. J. Keller® Compliance Network [jjkellercompliancenenetwork.com]
- 5. store.astm.org [store.astm.org]
- 6. ASTM D4052 - eralytics [eralytics.com]
- 7. Standard Test Method for Density, Relative Density, and API Gravity of Petroleum Liquids - The ANSI Blog [blog.ansi.org]
- 8. standards.iteh.ai [standards.iteh.ai]
- 9. store.astm.org [store.astm.org]

- 10. ASTM D4052 - Standard Test Method for Density, Relative Density, and API Gravity of Liquids by Digital Density Meter - Savant Labs [savantlab.com]
- 11. matestlabs.com [matestlabs.com]
- 12. store.astm.org [store.astm.org]
- 13. scribd.com [scribd.com]
- 14. store.astm.org [store.astm.org]
- 15. petrolube.com [petrolube.com]
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